

A Technical Guide to Bis(4-nitrobenzyl) malonate: Properties, Synthesis, and Characterization

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Compound of Interest

Compound Name: *Bis(4-nitrobenzyl) malonate*

Cat. No.: *B1267293*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Bis(4-nitrobenzyl) malonate is a chemical compound with potential applications in organic synthesis and pharmaceutical development. This guide provides a comprehensive overview of its physical and chemical properties, a detailed experimental protocol for its synthesis, and a summary of its characterization data. The information presented is intended to support researchers in the effective utilization of this compound in their scientific endeavors.

Physicochemical Properties

Bis(4-nitrobenzyl) malonate is a solid, crystalline compound that is white to off-white in appearance.^{[1][2]} Its key physical and chemical properties are summarized in the table below for easy reference.

Property	Value	Reference(s)
Molecular Formula	C17H14N2O8	[2]
Molecular Weight	374.31 g/mol	[2]
Physical State	Solid, powder to crystal	[1][2]
Color	White to Almost white	[1][2]
Melting Point	89 °C	[1][2]
CAS Number	67245-85-6	[2]
Purity	Min. 98.0% (HPLC)	[1][2]

Synthesis of Bis(4-nitrobenzyl) malonate

The synthesis of **Bis(4-nitrobenzyl) malonate** can be achieved through the dialkylation of a malonic ester, such as diethyl malonate, with 4-nitrobenzyl bromide. This nucleophilic substitution reaction is a common and effective method for forming carbon-carbon bonds.[3]

Experimental Protocol: Synthesis of 2-(4-nitro-benzyl)-malonic acid diethyl ester

While a specific protocol for the bis derivative was not found, the following detailed procedure for the mono-substituted analog, 2-(4-nitro-benzyl)-malonic acid diethyl ester, provides a strong foundation.[4] To synthesize the bis compound, the stoichiometry of the reagents would be adjusted, typically by using at least two equivalents of 4-nitrobenzyl bromide and a suitable base.

Materials:

- Diethyl malonate
- 4-nitrobenzyl bromide
- Potassium carbonate (K₂CO₃)
- AOT (Dioctyl sulfosuccinate sodium salt) or other suitable phase transfer catalyst

- Water
- Ethyl acetate
- n-hexane

Procedure:

- To a suspension of AOT (200 mg, 2% w/v) in water (10 mL), add diethyl malonate (1 g, 6.25 mmol).
- Add potassium carbonate (2.58 g, 18.75 mmol) to the mixture.
- Stir the reaction mixture at room temperature for 15 minutes.
- Add 4-nitrobenzyl bromide (1.35 g, 6.25 mmol).
- Stir the reaction mixture at 60°C for 16 hours.
- Monitor the reaction progress using thin-layer chromatography (TLC) with a mobile phase of 10% ethyl acetate in n-hexane.
- Upon completion, perform an aqueous work-up.
- Purify the crude product using a Combiflash® purification system with a gradient of 3-5% ethyl acetate in hexane as the eluent to obtain 2-(4-nitro-benzyl)-malonic acid diethyl ester.

To synthesize **Bis(4-nitrobenzyl) malonate**, this procedure could be adapted by using a second equivalent of 4-nitrobenzyl bromide and base after the formation of the mono-substituted product, or by starting with a 2:1 molar ratio of 4-nitrobenzyl bromide to diethyl malonate.

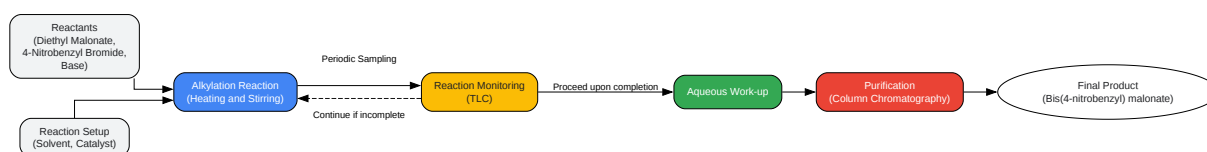
Potential Applications and Biological Context

Derivatives of 4-nitrobenzyl malonate have been investigated for their potential anti-prostate cancer activity.^[5] These compounds are designed and synthesized through nucleophilic substitution reactions of 4-nitrobenzyl bromide with malonic acid and its derivatives.^[5] While the specific biological roles and mechanisms of action for **Bis(4-nitrobenzyl) malonate** are not

extensively documented, related compounds have shown promise in inducing apoptosis, suggesting a potential area for further investigation.[5]

Experimental Workflow Diagram

The following diagram illustrates the general workflow for the synthesis of a substituted malonate ester via alkylation, which is the core of the synthesis for **Bis(4-nitrobenzyl) malonate**.



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Caption: General workflow for the synthesis of **Bis(4-nitrobenzyl) malonate**.

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